

5,7-Dichloroisatin: A Technical Guide to Safety and Handling Precautions

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Compound of Interest

Compound Name: **5,7-Dichloroisatin**

Cat. No.: **B1293616**

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Introduction

5,7-Dichloroisatin is a halogenated heterocyclic building block widely utilized in organic synthesis and medicinal chemistry.^[1] Its versatile structure serves as a precursor for a variety of more complex molecules, including potential therapeutic agents.^[2] As with any potent chemical reagent, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety. This guide provides an in-depth overview of the safety and handling precautions for **5,7-Dichloroisatin**, compiled from available safety data sheets and chemical information sources.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5,7-Dichloroisatin** is presented below. This data is essential for proper storage, handling, and experimental design.

Property	Value	Reference(s)
CAS Number	6374-92-1	[1] [3]
Molecular Formula	C ₈ H ₃ Cl ₂ NO ₂	[1] [4]
Molecular Weight	216.02 g/mol	[1] [3]
IUPAC Name	5,7-dichloro-1H-indole-2,3-dione	[4]
Appearance	Solid	[1] [3]
Melting Point	218-223 °C	[1] [3]
InChI Key	AYGGQJHJRFZDFH-UHFFFAOYSA-N	[3]
Canonical SMILES	Clc1cc(Cl)c2NC(=O)C(=O)c2c1	[3]

Hazard Identification and Classification

5,7-Dichloroisatin is classified as a hazardous substance. All personnel must be aware of its potential dangers before handling. The Globally Harmonized System (GHS) classification is summarized in the following table.

Hazard Category	GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute Toxicity	Acute Toxicity 4, Oral	GHS07 (Exclamation Mark)	Danger	H302: Harmful if swallowed
Eye Damage	Eye Damage 1	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage

References:[\[1\]](#)

Toxicological Summary

While specific quantitative toxicological data such as LD50 values for **5,7-Dichloroisatin** are not readily available in the reviewed literature, the GHS classification provides a basis for risk assessment.

Endpoint	Classification / Data	Notes	Reference(s)
Acute Oral Toxicity	Category 4	Harmful if swallowed. The acute toxicity estimate for Category 4 is between 300 and 2000 mg/kg.	[1]
Serious Eye Damage	Category 1	Causes serious eye damage. Direct contact can lead to irreversible damage.	[1]
Skin Corrosion/Irritation	Not Classified	While not formally classified, direct contact should be avoided through the use of appropriate gloves.	
Carcinogenicity	No Data Available	Not evaluated.	
Mutagenicity	No Data Available	Not evaluated.	

Safe Handling and Experimental Protocols

Adherence to a strict experimental protocol is crucial when working with **5,7-Dichloroisatin**. The following section outlines a general methodology for safe handling in a laboratory setting.

Personal Protective Equipment (PPE)

The minimum required PPE when handling **5,7-Dichloroisatin** is detailed below.

Protection Type	Specification	Reference(s)
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield is recommended when handling larger quantities.	[1]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile). A lab coat is mandatory.	[1]
Respiratory Protection	For handling the solid powder outside of a ventilated enclosure, a dust mask (e.g., N95) is required. All weighing and transfers should ideally be performed in a chemical fume hood or ventilated balance enclosure.	[1]

General Handling Protocol

This protocol covers the key steps from material receipt to waste disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for damage.
 - Store the container in a dry, cool, and well-ventilated place, away from incompatible materials such as bases and reducing agents.[\[3\]](#)
 - Ensure the container is kept tightly closed.[\[3\]](#)
- Weighing and Aliquoting (to be performed in a chemical fume hood or ventilated enclosure):
 - Don the appropriate PPE as specified in Table 4.
 - Place a weigh boat on a calibrated analytical balance.

- Carefully transfer the required amount of **5,7-Dichloroisatin** powder using a clean spatula. Avoid generating dust.
- If dust is generated, gently clean the area with a damp paper towel (wetted with an appropriate solvent like ethanol) and dispose of it as hazardous waste. Do not dry sweep.
- Securely close the primary container immediately after use.

- Solution Preparation:
 - Add the weighed solid to the appropriate reaction vessel or flask inside the fume hood.
 - Slowly add the desired solvent, ensuring the vessel is pointed away from you.
 - If necessary, use sonication or gentle heating with stirring to facilitate dissolution.
- Reaction and Work-up:
 - Conduct all reactions within a certified chemical fume hood.
 - Maintain containment throughout the experiment. Use closed systems where possible.
 - During work-up procedures (e.g., extractions, filtrations), be mindful of potential exposure to solutions and contaminated equipment.
- Decontamination and Waste Disposal:
 - All glassware and equipment contaminated with **5,7-Dichloroisatin** must be decontaminated. Rinse with an appropriate solvent (e.g., acetone, ethanol) and collect the rinsate as hazardous waste.
 - Dispose of solid waste (contaminated weigh boats, gloves, paper towels) and liquid waste (reaction mixtures, solvent rinses) in appropriately labeled, sealed hazardous waste containers.
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)

Emergency Procedures

First Aid Measures

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [\[1\]](#)
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [\[1\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Move person into fresh air and keep comfortable for breathing.

Accidental Release

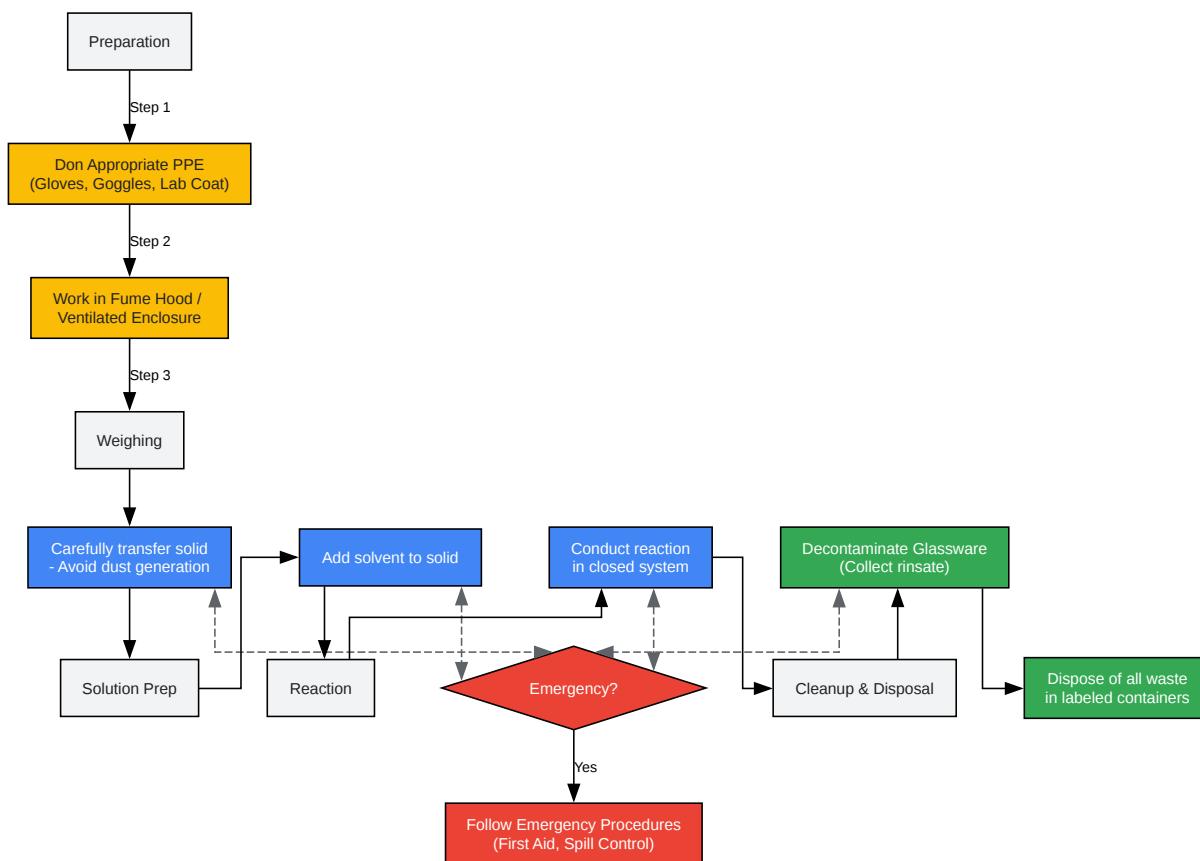
- Ensure adequate ventilation and wear appropriate PPE.
- Avoid dust formation.
- Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a wet cloth or paper towels, disposing of them as hazardous waste.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: In a fire, toxic fumes may be produced, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [\[3\]](#)
- Firefighters should wear self-contained breathing apparatus and full protective gear. [\[3\]](#)

Visualization of Safe Handling Workflow

The following diagram illustrates the standard operating procedure for safely handling **5,7-Dichloroisatin** in a research environment.



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Safe handling workflow for **5,7-Dichloroisatin**.

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